

2-Ethylhexyl acrylate CAS number and IUPAC name

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Compound of Interest

Compound Name: *2-Ethylhexyl acrylate*

Cat. No.: B7770510

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An In-depth Technical Guide to **2-Ethylhexyl Acrylate** (2-EHA)

Introduction

2-Ethylhexyl acrylate (2-EHA) is a versatile acrylic ester monomer essential in the synthesis of a wide array of polymers. It is a colorless liquid with a characteristically pleasant to slightly acrid odor.^{[1][2]} As a key building block, 2-EHA is prized for its ability to impart flexibility, durability, and hydrophobicity to copolymers.^[3] This guide provides a comprehensive overview of its chemical identity, properties, synthesis, applications, and safe handling protocols, tailored for researchers and professionals in chemical synthesis and material science.

The definitive identifiers for this compound are:

- CAS Number: 103-11-7^{[2][4][5][6]}
- IUPAC Name: 2-ethylhexyl prop-2-enoate^[2]

Chemical and Physical Properties

2-EHA's utility is rooted in its distinct physicochemical properties, which are summarized below. These characteristics influence its behavior during polymerization and the performance of the final products.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₀ O ₂	[1] [2] [4] [5]
Molar Mass	184.28 g/mol	[1] [4] [7]
Appearance	Clear, colorless liquid	[1] [2] [4]
Density	0.885 g/mL	[1] [2]
Boiling Point	215–219 °C	[1] [7]
Melting Point	-90 °C	[1] [8]
Flash Point	82 °C (180 °F)	[1] [2]
Solubility in Water	0.01% by weight at 25°C	[9]
Homopolymer Glass Transition Temp. (Tg)	-70 °C	[9]

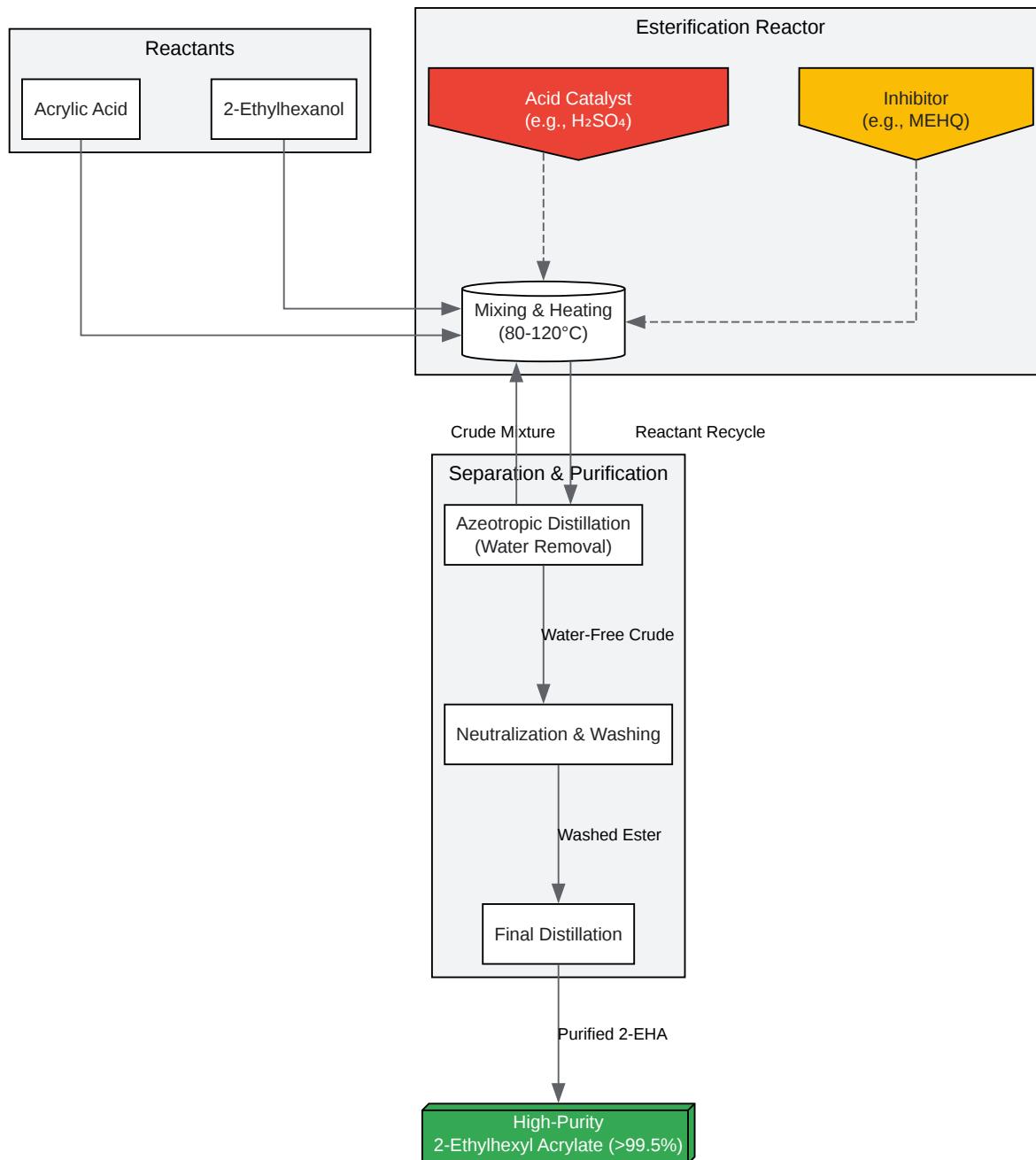
Synthesis and Manufacturing

The industrial production of 2-EHA is predominantly achieved through the direct esterification of acrylic acid with 2-ethylhexanol.[\[1\]](#)[\[10\]](#) This reaction is a classic example of Fischer esterification, driven to completion by the continuous removal of water.

Causality of Experimental Choices:

- Catalyst: A strong acid, such as sulfuric acid or p-toluenesulfonic acid, is employed to protonate the carbonyl oxygen of acrylic acid, rendering the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the hydroxyl group of 2-ethylhexanol.[\[10\]](#)[\[11\]](#)
- Reaction Temperature: The process is typically maintained between 80-120°C.[\[10\]](#) This temperature range provides sufficient thermal energy to overcome the activation energy barrier without promoting significant side reactions or thermal degradation of the acrylate product.[\[12\]](#)

- Water Removal: Water, a byproduct of the reaction, is continuously removed, often through azeotropic distillation with a solvent like toluene.[1][10] According to Le Chatelier's principle, removing a product shifts the equilibrium towards the formation of more products, thus maximizing the yield of 2-EHA.
- Polymerization Inhibitor: Acrylates are prone to spontaneous polymerization at elevated temperatures. To ensure stability during synthesis and storage, an inhibitor such as hydroquinone (HQ) or monomethyl ether of hydroquinone (MEHQ) is added.[1][9][11] These inhibitors act as radical scavengers, terminating premature polymer chain growth.

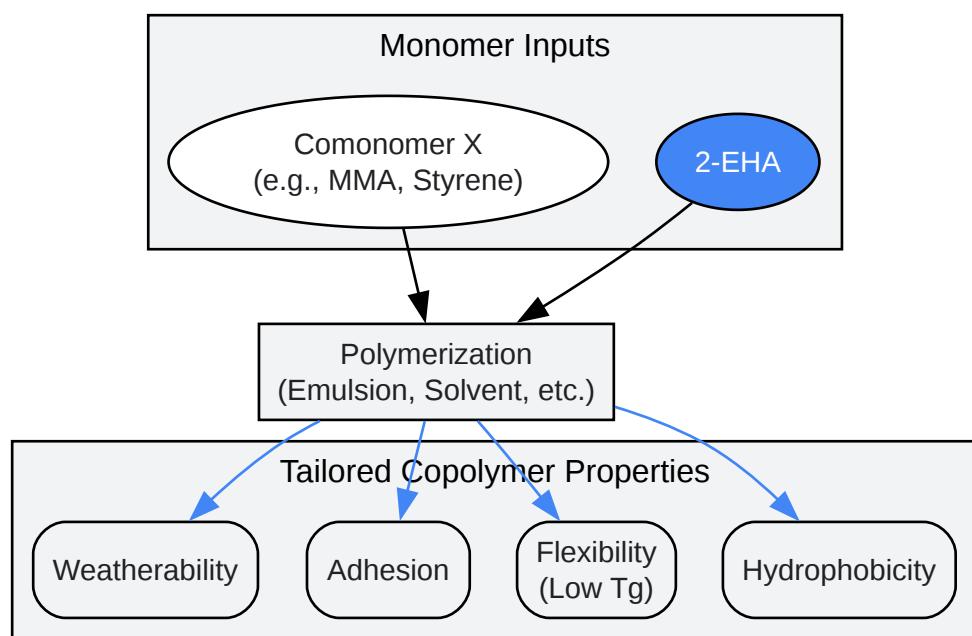
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Caption: Workflow for the synthesis of **2-Ethylhexyl Acrylate**.

Polymerization and Copolymerization

2-EHA readily undergoes free-radical polymerization to form high molecular weight polymers.^[3] Its true versatility, however, is realized in copolymerization. By combining 2-EHA with other vinyl and acrylic monomers, polymers with tailored properties can be engineered.

- Mechanism: The polymerization is initiated by light, heat, or chemical initiators (e.g., peroxides) that generate free radicals.^[1] These radicals attack the double bond of the acrylate monomer, initiating a chain reaction that propagates to form long polymer chains.
- Copolymerization: 2-EHA is a crucial comonomer used to modify the properties of other polymers. For instance:
 - Copolymerization with monomers like methyl methacrylate or styrene can balance hardness and softness.^[1]
 - Inclusion of 2-EHA lowers the glass transition temperature (Tg) of the resulting copolymer, enhancing its flexibility at low temperatures.^[3]
 - The long, branched ethylhexyl group provides hydrophobicity and water resistance.^[3]



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Caption: Conceptual diagram of 2-EHA copolymerization.

Industrial Applications

The unique properties imparted by 2-EHA make it a cornerstone monomer in several major industries.

- **Adhesives and Sealants:** 2-EHA is a primary base monomer for acrylate adhesives, particularly pressure-sensitive adhesives (PSAs).[1] Its inclusion results in a low glass transition temperature and a flexible polymer backbone, which are critical for achieving the desired tack, peel strength, and removability.[3]
- **Paints and Coatings:** In paint formulations, 2-EHA copolymers enhance performance by providing excellent low-temperature flexibility, water resistance, and good weatherability.[3] Copolymers of 2-EHA are hydrophobic, which reduces dirt pick-up on exterior coatings.[3]
- **Plastics and Synthetic Resins:** The homopolymer of 2-EHA, poly(**2-ethylhexyl acrylate**), serves as a plasticizer for surface coatings and films.[3] It is also used in the production of acrylic rubber and other synthetic resins.[7][9]
- **Other Applications:** The versatility of 2-EHA extends to its use in printing inks, non-woven fabrics, textile and paper coatings, and as an additive in lubricant oils and fuels.[3][9] It is also a component in superabsorbent polymers used in hygiene products.[3]

Safety and Handling

Proper handling of 2-EHA is crucial due to its chemical reactivity and potential health effects. It is a combustible liquid and can cause skin and respiratory irritation, as well as allergic skin reactions.[8][13]

Hazard Classification	Precautionary Measures
H227: Combustible liquid. [8] [13]	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. [8] [13]
H315: Causes skin irritation. [8] [13]	P280: Wear protective gloves, protective clothing, eye protection, and face protection. [8] [13]
H317: May cause an allergic skin reaction. [8] [13]	P272: Contaminated work clothing should not be allowed out of the workplace. [14]
H335: May cause respiratory irritation. [8] [13]	P261: Avoid breathing mist, vapors, or spray. [8] [13]
H412: Harmful to aquatic life with long lasting effects. [8] [14]	P273: Avoid release to the environment. [8] [14]

Storage and Stability: To prevent spontaneous polymerization, 2-EHA must be stored under air, not inert gas, as oxygen is required for the stabilizer (e.g., MEHQ) to function effectively.[\[4\]](#) The storage temperature should not exceed 35°C, and the product should be protected from direct sunlight and other sources of UV radiation.[\[4\]](#)[\[13\]](#)

Experimental Protocol: Purity Determination by Gas Chromatography (GC)

Objective: To determine the purity of a **2-Ethylhexyl acrylate** sample and quantify potential impurities such as residual 2-ethylhexanol or byproducts. This protocol is a self-validating system through the use of an internal standard.

Methodology:

- Preparation of Internal Standard (IS) Stock Solution:
 - Accurately weigh approximately 1.0 g of a suitable internal standard (e.g., Dodecane) into a 100 mL volumetric flask.

- Dilute to the mark with a high-purity solvent (e.g., acetone or hexane). Calculate the exact concentration in mg/mL. The choice of IS is critical; it must be a compound that is not present in the sample, is stable, and has a retention time that does not overlap with other components.
- Preparation of Calibration Standards:
 - Prepare a series of at least five calibration standards by accurately weighing decreasing amounts of a 2-EHA reference standard into 10 mL volumetric flasks.
 - To each flask, add a precise volume (e.g., 1.0 mL) of the Internal Standard Stock Solution.
 - Dilute each flask to the mark with the chosen solvent. This creates a range of known 2-EHA concentrations against a constant IS concentration.
- Preparation of Sample:
 - Accurately weigh approximately 0.5 g of the 2-EHA sample to be tested into a 10 mL volumetric flask.
 - Add the same precise volume (1.0 mL) of the Internal Standard Stock Solution.
 - Dilute to the mark with the solvent.
- Gas Chromatography (GC) Analysis:
 - Instrument: Gas chromatograph equipped with a Flame Ionization Detector (FID).
 - Column: A non-polar or mid-polarity capillary column (e.g., DB-5 or HP-5, 30 m x 0.25 mm x 0.25 μ m).
 - GC Conditions (Typical):
 - Injector Temperature: 250°C
 - Detector Temperature: 280°C

- Oven Program: Initial temperature of 60°C, hold for 2 minutes, ramp at 10°C/min to 240°C, hold for 5 minutes.
- Carrier Gas: Helium or Hydrogen at a constant flow rate.
- Injection Volume: 1 μ L (split injection, e.g., 50:1 split ratio).

• Data Analysis:

- Inject the calibration standards and the prepared sample into the GC.
- For each chromatogram, identify and integrate the peaks corresponding to 2-EHA and the internal standard.
- Construct a calibration curve by plotting the ratio of the (2-EHA peak area / IS peak area) against the concentration of 2-EHA for the calibration standards.
- Calculate the area ratio for the sample injection.
- Using the calibration curve equation, determine the concentration of 2-EHA in the prepared sample solution.
- Calculate the final purity of the original 2-EHA sample as a weight percentage.

Conclusion

2-Ethylhexyl acrylate is a high-value industrial monomer whose importance is derived from its structural features—a polymerizable acrylate group and a flexible, hydrophobic 2-ethylhexyl chain. These features allow for the systematic design of copolymers with a broad spectrum of performance characteristics, from the aggressive tack of pressure-sensitive adhesives to the durable flexibility of high-performance coatings. A thorough understanding of its synthesis, polymerization behavior, and safe handling is paramount for its effective and responsible application in research and industry.

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